

# 1,4-Divinylbenzene chemical structure and properties

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## Compound of Interest

Compound Name: 1,4-Divinylbenzene

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## An In-Depth Technical Guide to 1,4-Divinylbenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **1,4-divinylbenzene**, a key monomer in the synthesis of crosslinked polymers.

## Chemical Structure and Properties

**1,4-Divinylbenzene** (p-DVB) is an organic compound with the chemical formula  $C_{10}H_{10}$ . Its structure consists of a benzene ring substituted with two vinyl groups at the para position.<sup>[1]</sup> This bifunctional nature allows it to act as a cross-linking agent in polymerization reactions, forming a three-dimensional polymer network.<sup>[2]</sup>

### Molecular Structure:

A benzene ring with two vinyl groups attached to opposite carbon atoms (positions 1 and 4).<sup>[2]</sup>

### Physical and Chemical Properties:

**1,4-Divinylbenzene** is typically a colorless to pale straw-colored liquid.<sup>[3]</sup> It is sparingly soluble in water but soluble in many organic solvents such as benzene, toluene, and acetone.<sup>[3][4]</sup> The presence of an inhibitor is necessary to prevent spontaneous polymerization, and it should be stored in a cool, dry place.<sup>[4]</sup>

## Quantitative Data Summary:

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>10</sub>	[5]
Molecular Weight	130.19 g/mol	[2]
Appearance	Colorless to pale yellow liquid/powder	[2][3]
Melting Point	31 °C	[3]
Boiling Point	195 °C	[6]
Density	0.913 g/cm <sup>3</sup> at 40°C	[3]
Refractive Index	1.5835 at 25 °C/D	[3]
Water Solubility	0.005% (20°C)	[6]
Solubility in other solvents	Soluble in acetone, benzene, ethanol, ether, hexane, toluene, chloroform	[1][3][6]
Flash Point	76 °C (169 °F)	[6]
Vapor Pressure	0.7 mmHg (20°C)	[6]

## Synthesis of 1,4-Divinylbenzene

The primary industrial synthesis of **1,4-divinylbenzene** is through the catalytic dehydrogenation of p-diethylbenzene.[2][7] Other laboratory-scale syntheses, such as the Wittig reaction, can also be employed.

## Experimental Protocol: Catalytic Dehydrogenation of p-Diethylbenzene

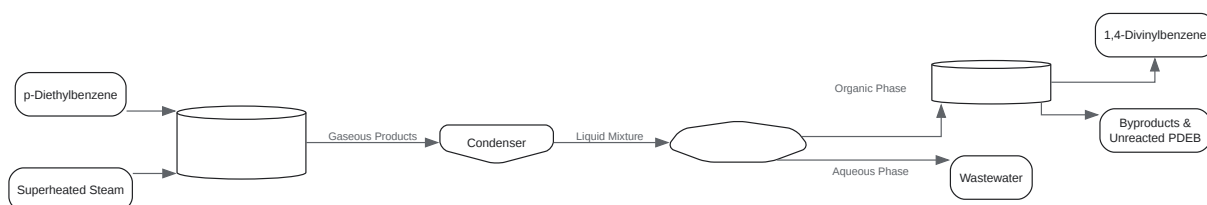
This process involves the vapor-phase dehydrogenation of p-diethylbenzene over a heated catalyst, typically an iron oxide-based catalyst promoted with other metals.[7][8][9]

Materials:

- p-Diethylbenzene (PDEB)
- Dehydrogenation catalyst (e.g., iron oxide-based)
- Superheated steam

Procedure:

- The catalytic reaction is performed in a stainless-steel tube reactor.[\[7\]](#)
- The catalyst is placed within the reactor.
- A mixture of p-diethylbenzene and superheated steam is passed through the reactor.[\[7\]](#)
- The reaction is typically carried out at a temperature between 500 °C and 700 °C and at a pressure ranging from reduced to atmospheric.[\[7\]](#)[\[8\]](#)[\[9\]](#) The steam acts as a diluent and heat carrier.[\[9\]](#)
- The product gas stream, containing **1,4-divinylbenzene**, unreacted p-diethylbenzene, ethylvinylbenzene (an intermediate), and other byproducts, exits the reactor.[\[7\]](#)[\[9\]](#)
- The hot gas stream is cooled in a condenser to liquefy the organic components.[\[8\]](#) To prevent polymerization in the condenser, a high-boiling point oil can be sprayed into the condenser to quench the reaction and dissolve the products.[\[8\]](#)
- The condensed liquid, which is a mixture of oil and water, is separated. The organic layer is then subjected to distillation to separate **1,4-divinylbenzene** from unreacted starting material and byproducts.



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Synthesis of **1,4-Divinylbenzene** via Catalytic Dehydrogenation.

## Experimental Protocol: Wittig Synthesis

The Wittig reaction provides a versatile method for forming carbon-carbon double bonds and can be adapted for the synthesis of **1,4-divinylbenzene** from terephthalaldehyde.

Materials:

- (Chloromethyl)triphenylphosphonium chloride
- Strong base (e.g., n-butyllithium or sodium hydride)
- Terephthalaldehyde
- Anhydrous solvent (e.g., THF or DMSO)

Procedure:

- Preparation of the Wittig reagent (a phosphonium ylide):  
(Chloromethyl)triphenylphosphonium chloride is suspended in an anhydrous solvent under an inert atmosphere.
- A strong base is added to deprotonate the phosphonium salt, forming the ylide.

- A solution of terephthalaldehyde in the same anhydrous solvent is added dropwise to the ylide solution at a controlled temperature (often low temperatures like  $-78\text{ }^{\circ}\text{C}$ ).
- The reaction mixture is stirred for a specified period to allow for the formation of the alkene.
- The reaction is quenched, and the product is extracted with an organic solvent.
- The crude product is purified by chromatography or recrystallization to yield **1,4-divinylbenzene**.

## Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum of **1,4-divinylbenzene** shows characteristic signals for the vinyl and aromatic protons. The vinyl protons typically appear as a complex multiplet in the range of  $\delta$  5.0-7.0 ppm, while the aromatic protons appear as a singlet or a narrow multiplet around  $\delta$  7.3-7.5 ppm.[\[10\]](#)
- $^{13}\text{C}$  NMR: The carbon NMR spectrum shows signals for the vinyl carbons (typically in the range of  $\delta$  110-140 ppm) and the aromatic carbons (in the range of  $\delta$  125-140 ppm).[\[11\]](#)

Infrared (IR) Spectroscopy: The IR spectrum of **1,4-divinylbenzene** displays characteristic absorption bands.[\[5\]](#)[\[12\]](#)

- $\sim 3080\text{ cm}^{-1}$ : C-H stretching of the vinyl groups.
- $\sim 3020\text{ cm}^{-1}$ : C-H stretching of the aromatic ring.
- $\sim 1625\text{ cm}^{-1}$ : C=C stretching of the vinyl groups.
- $\sim 1600, 1510, 1420\text{ cm}^{-1}$ : C=C stretching of the aromatic ring.
- $\sim 990$  and  $905\text{ cm}^{-1}$ : Out-of-plane C-H bending of the vinyl groups.[\[12\]](#)
- $\sim 830\text{ cm}^{-1}$ : Out-of-plane C-H bending characteristic of 1,4-disubstituted benzene.[\[13\]](#)

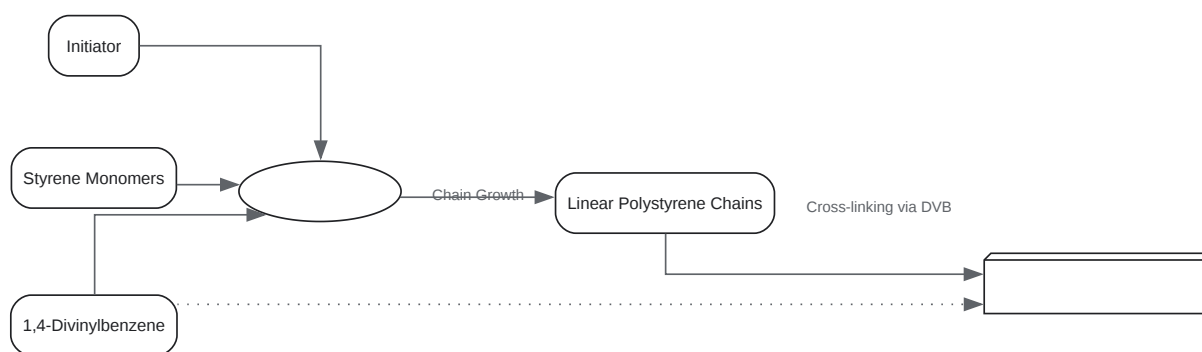
Mass Spectrometry: The mass spectrum of **1,4-divinylbenzene** shows a molecular ion peak ( $M^+$ ) at  $m/z = 130$ .<sup>[3]</sup>

## Applications in Research and Development

**1,4-Divinylbenzene** is a crucial monomer in the synthesis of crosslinked polymers for various applications.

### Cross-linking Agent in Polymer Synthesis

The primary use of **1,4-divinylbenzene** is as a cross-linking agent in the production of polymers like polystyrene-divinylbenzene (PS-DVB) resins.<sup>[2]</sup> The divinyl groups participate in the polymerization process, creating a robust, insoluble, and infusible network structure.<sup>[2]</sup> This enhances the mechanical strength, thermal stability, and solvent resistance of the resulting polymer.<sup>[4]</sup>



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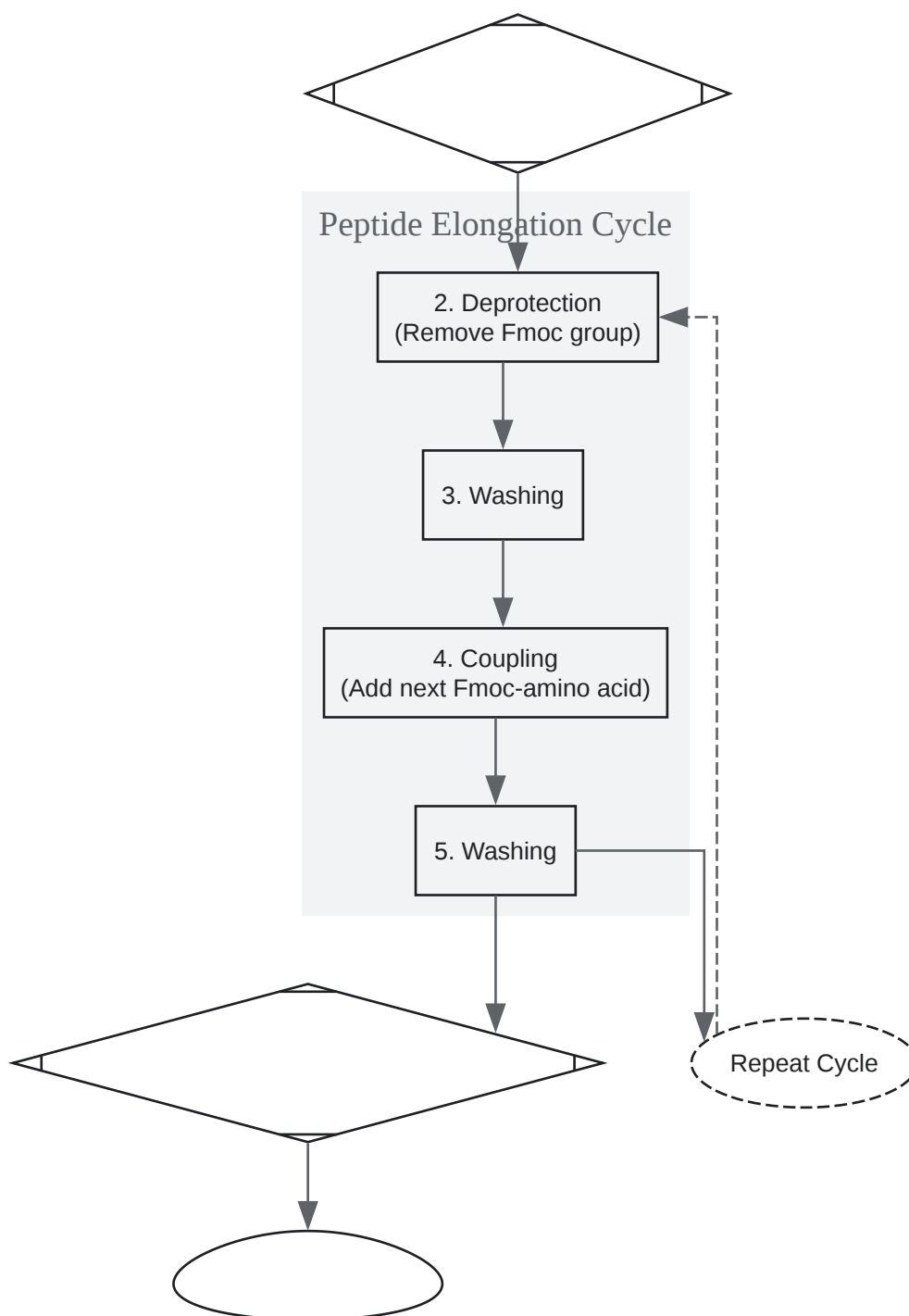
Cross-linking of Polystyrene with **1,4-Divinylbenzene**.

### Solid-Phase Peptide Synthesis

PS-DVB resins are widely used as solid supports in solid-phase peptide synthesis (SPPS).<sup>[14]</sup> The insoluble nature of the resin simplifies the purification process, as excess reagents and byproducts can be removed by simple filtration and washing after each coupling step.<sup>[15]</sup>

### Experimental Workflow for Solid-Phase Peptide Synthesis using PS-DVB Resin:

- **Resin Preparation:** The PS-DVB resin is functionalized with a linker molecule to which the first amino acid is attached.
- **Deprotection:** The N-terminal protecting group (e.g., Fmoc) of the attached amino acid is removed.
- **Coupling:** The next protected amino acid is activated and coupled to the deprotected N-terminus of the growing peptide chain.
- **Washing:** The resin is washed to remove unreacted reagents and byproducts.
- **Repeat:** Steps 2-4 are repeated until the desired peptide sequence is assembled.
- **Cleavage:** The completed peptide is cleaved from the resin, and side-chain protecting groups are removed.



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Workflow for Solid-Phase Peptide Synthesis on PS-DVB Resin.

## Safety and Handling



**1,4-Divinylbenzene** is a combustible liquid and can cause skin and eye irritation.<sup>[16][17]</sup> It may also cause an allergic skin reaction and respiratory irritation.<sup>[17][18]</sup>

#### Precautions for Safe Handling:

- Handle in a well-ventilated area.<sup>[19]</sup>
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.<sup>[17]</sup>
- Keep away from heat, sparks, and open flames.<sup>[19]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.<sup>[20]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[17]</sup>
- Wash thoroughly after handling.<sup>[19]</sup>

#### Storage:

- Store in a cool, dry, well-ventilated place.<sup>[19]</sup>
- Keep containers tightly closed.<sup>[17]</sup>
- Store only if stabilized with an inhibitor.<sup>[19]</sup>
- Keep away from incompatible materials such as oxidizing agents, acids, and metal salts.<sup>[19]</sup>

#### Spill and Exposure Procedures:

- In case of a spill, remove all ignition sources and ventilate the area.<sup>[17]</sup> Absorb the spill with an inert material.<sup>[20]</sup>
- For skin contact, wash immediately with soap and water.<sup>[17]</sup>
- For eye contact, rinse cautiously with water for several minutes.<sup>[17]</sup>
- If inhaled, move the person to fresh air.<sup>[17]</sup>

- In all cases of significant exposure, seek medical attention.[17]

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